

Application Notes and Protocols for Coumarin 545T as a Laser Dye

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Compound of Interest

Compound Name: Coumarin 545T

Cat. No.: B132394

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Introduction

Coumarin 545T (C545T) is a highly efficient and photostable laser dye belonging to the coumarin family of fluorescent compounds. Its chemical name is 10-(2-Benzothiazolyl)-2,3,6,7-tetrahydro-1,1,7,7-tetramethyl-1H,5H,11H-[1]benzopyrano[6,7,8-ij]quinolizin-11-one.[2] The presence of four methyl groups in its structure enhances its solubility, allowing for the preparation of high-concentration solutions that can lead to increased laser conversion efficiencies.[2] This application note provides a comprehensive overview of the experimental setup for utilizing **Coumarin 545T** as a laser dye, including its photophysical properties, detailed experimental protocols, and performance characteristics.

Photophysical Properties

The lasing performance of a dye is intrinsically linked to its photophysical properties, which are highly dependent on the solvent environment. The following table summarizes the key photophysical parameters of **Coumarin 545T** in various common solvents.

Solvent	Absorption Max (λ_{abs}) [nm]	Emission Max (λ_{em}) [nm]	Molar Extinction Coefficient (ϵ) [$\text{L mol}^{-1}\text{cm}^{-1}$]	Fluorescence Quantum Yield (Φ_{f})	Fluorescence Lifetime (τ_{f}) [ns]
Tetrahydrofuran (THF)	473	506	5.8×10^4	Not Found	Not Found
Methanol	Not Found	Not Found	5.3×10^4	Not Found	Not Found
Dimethyl Sulfoxide (DMSO)	Not Found	Not Found	5.7×10^4	Not Found	Not Found
Ethanol	480	519	Not Found	0.90	Not Found
Ethanol/Water (1:1)	490	526	Not Found	0.96	Not Found

Note: The molar extinction coefficients for THF, Methanol, and DMSO were determined from absorbance data in dilute solutions ($\leq 10 \mu\text{M}$). The quantum yield and lifetime data for Ethanol and Ethanol/Water are for the closely related Coumarin 545.

Experimental Protocols

Preparation of Coumarin 545T Solutions

Objective: To prepare dye solutions of specific concentrations for spectroscopic and laser experiments.

Materials:

- **Coumarin 545T** powder (>98% purity)
- Spectroscopic grade solvents (e.g., ethanol, methanol, THF)
- Volumetric flasks
- Analytical balance

- Ultrasonic bath

Procedure:

- Calculate the required mass of **Coumarin 545T** using its molecular weight (430.56 g/mol) to achieve the desired concentration (e.g., 3 mM for laser operation in ethanol).
- Accurately weigh the calculated mass of the dye powder using an analytical balance.
- Transfer the powder to a volumetric flask of the appropriate volume.
- Add a small amount of the chosen solvent to the flask to dissolve the dye. Gentle sonication in an ultrasonic bath can aid in dissolution.
- Once the dye is fully dissolved, fill the volumetric flask to the calibration mark with the solvent.
- Stopper the flask and invert it several times to ensure a homogeneous solution.
- Store the solution in a dark, cool place to prevent photodegradation.

Measurement of Photophysical Properties

A comprehensive understanding of the dye's interaction with light is crucial. This involves characterizing its absorption and emission spectra, fluorescence quantum yield, and fluorescence lifetime.

Objective: To determine the absorption and emission maxima of **Coumarin 545T** in a given solvent.

Instrumentation:

- UV-Vis Spectrophotometer
- Spectrofluorometer

Procedure:

- Prepare a dilute solution of **Coumarin 545T** in the solvent of interest (typically in the micromolar range to ensure absorbance is within the linear range of the spectrophotometer).
- Record the absorption spectrum using the UV-Vis spectrophotometer, with the pure solvent as a reference. The wavelength of maximum absorbance (λ_{abs}) is a key parameter for selecting the appropriate pump laser.
- Record the fluorescence emission spectrum using the spectrofluorometer. Excite the sample at its absorption maximum (λ_{abs}). The wavelength at which the emission intensity is highest is the emission maximum (λ_{em}).

Objective: To determine the efficiency of the fluorescence process.

Principle: The relative quantum yield is determined by comparing the integrated fluorescence intensity of the sample to that of a standard with a known quantum yield.

Materials:

- **Coumarin 545T** solution
- Quantum yield standard solution (e.g., Quinine Sulfate in 0.1 M H₂SO₄, $\Phi_f = 0.546$)
- Spectrofluorometer with a corrected emission module
- UV-Vis Spectrophotometer

Procedure:

- Prepare a series of dilute solutions of both the **Coumarin 545T** sample and the quantum yield standard in the same solvent. The absorbance of these solutions at the excitation wavelength should be kept below 0.1 to minimize inner filter effects.
- Measure the absorbance of each solution at the chosen excitation wavelength.
- Measure the corrected fluorescence emission spectrum for each solution, ensuring the excitation wavelength and all instrument settings are identical for both the sample and the standard.

- Integrate the area under the emission spectrum for each solution to obtain the integrated fluorescence intensity (I).
- Plot the integrated fluorescence intensity versus absorbance for both the sample and the standard. The data should yield straight lines passing through the origin.
- Calculate the quantum yield of the sample (Φ_{f_sample}) using the following equation:

$$\Phi_{f_sample} = \Phi_{f_std} * (Grad_sample / Grad_std) * (n_sample^2 / n_std^2)$$

where:

- Φ_{f_std} is the quantum yield of the standard
- Grad_sample and Grad_std are the gradients of the plots for the sample and standard, respectively
- n_sample and n_std are the refractive indices of the sample and standard solutions (usually assumed to be the refractive index of the solvent for dilute solutions).

Experimental Setup and Characterization of a Tunable Dye Laser

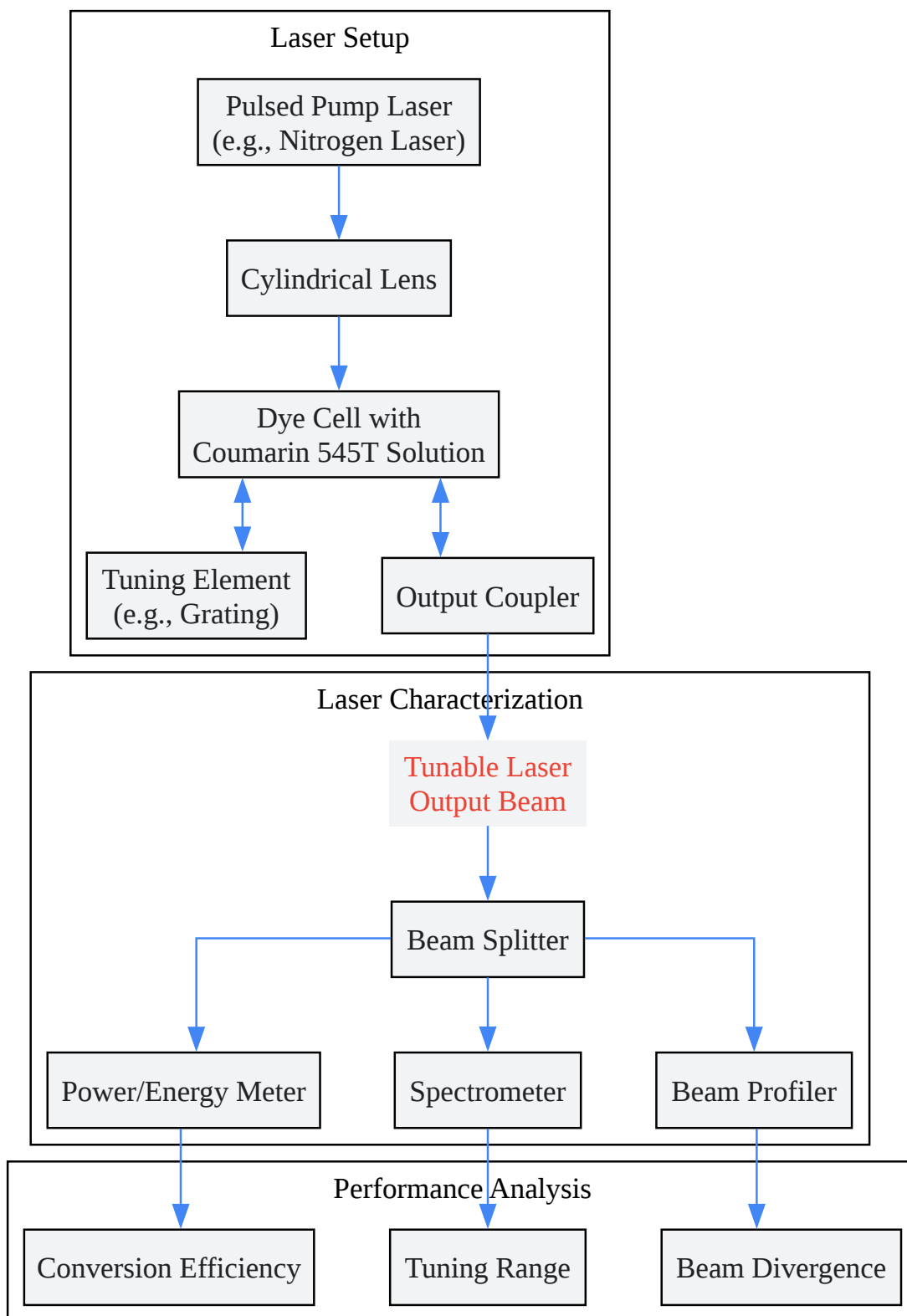
Objective: To construct and characterize a tunable laser using **Coumarin 545T** as the gain medium.

Components:

- Pump Laser: A pulsed laser with an emission wavelength that is strongly absorbed by **Coumarin 545T**. A nitrogen laser (337 nm) is a common choice.
- Dye Cell: A quartz cuvette to hold the **Coumarin 545T** solution.
- Optical Resonator:
 - Output Coupler: A partially reflective mirror. A Glan-Thompson polarizer with a broadband reflection coating can also serve this purpose.[3]

- Tuning Element: A diffraction grating in Littrow or grazing-incidence configuration, or a set of prisms. A holographic grating with a high line density (e.g., 3000 lines/mm) provides good spectral resolution.[3]
- Focusing Optics: A cylindrical lens to focus the pump beam into a line on the dye cell.
- Detection and Measurement Instruments:
 - Power/Energy meter
 - Spectrometer or monochromator
 - Beam profiler

Experimental Workflow Diagram:



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Caption: Experimental workflow for setting up and characterizing a tunable dye laser using **Coumarin 545T**.

Procedure:

- Align the optical components as shown in the workflow diagram. The pump laser beam should be focused by the cylindrical lens to form a narrow line just inside the front wall of the dye cell.
- Prepare a 3 mM solution of **Coumarin 545T** in ethanol and fill the dye cell.[3]
- Achieve laser oscillation by aligning the output coupler and the tuning element to form a stable resonant cavity.
- Characterize the laser output:
 - Tuning Range: Rotate the tuning element (e.g., diffraction grating) and record the output wavelength at which laser action is sustained. A study using a nitrogen laser pump demonstrated a tuning range of 501–574 nm for **Coumarin 545T** in ethanol.[3]
 - Conversion Efficiency: Measure the output energy of the dye laser and the input energy of the pump laser using a power/energy meter. The conversion efficiency is the ratio of the output energy to the input energy, expressed as a percentage.
 - Beam Divergence: Measure the beam profile at two different distances from the laser output using a beam profiler. The beam divergence can be calculated from the change in beam diameter with distance.[4]

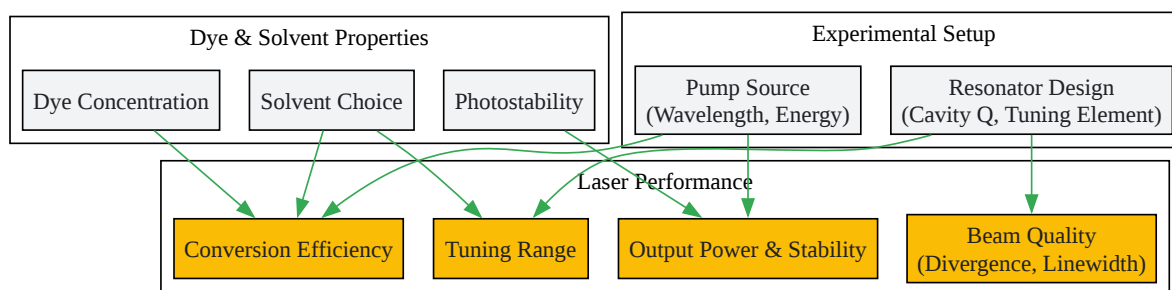
Photostability and Degradation

Coumarin laser dyes are known to undergo photodegradation upon prolonged exposure to high-intensity light.[1] The primary degradation pathways can include dealkylation of the amino group and other radical-mediated reactions.[5][6] The photostability is influenced by the solvent environment, with alcohol-water and alcohol-glycerol mixtures often showing higher stability.[1] To mitigate photodegradation and extend the lifetime of the dye solution, it is recommended to:

- Use a flowing dye cell to continuously replenish the dye in the excitation region.

- Filter the pump beam to remove unnecessary UV wavelengths that do not contribute to the pumping process but can induce photodegradation.
- Use deaerated solvents, as dissolved oxygen can participate in photo-oxidation reactions.

Logical Relationship of Factors Affecting Laser Performance:



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Caption: Key factors influencing the performance of a **Coumarin 545T** dye laser.

Conclusion

Coumarin 545T is a versatile and efficient laser dye suitable for generating tunable laser radiation in the green-yellow region of the spectrum. By carefully selecting the solvent, optimizing the dye concentration, and employing a well-designed optical resonator, researchers can achieve robust and high-performance laser operation. The protocols outlined in this application note provide a solid foundation for the successful implementation of **Coumarin 545T** in various research and development applications.

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